

TP-472 & TP-472N: Defining Binding Affinity and Selectivity for BRD9/7

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: TP 472N

Cat. No.: B1191974

[Get Quote](#)

Executive Summary: The Chemical Probe System

In the landscape of epigenetic drug discovery, TP-472 stands as a high-quality chemical probe designed to selectively inhibit the bromodomains of BRD9 and BRD7. These proteins are critical components of the SWI/SNF (BAF) chromatin remodeling complexes, which regulate gene expression and are frequently dysregulated in oncology, particularly melanoma and synovial sarcoma.

To ensure scientific rigor, TP-472 is paired with a structurally matched negative control, TP-472N. This guide details the binding affinity profiles of this probe pair, the structural mechanisms driving their selectivity, and the validated experimental protocols required to utilize them effectively in research.

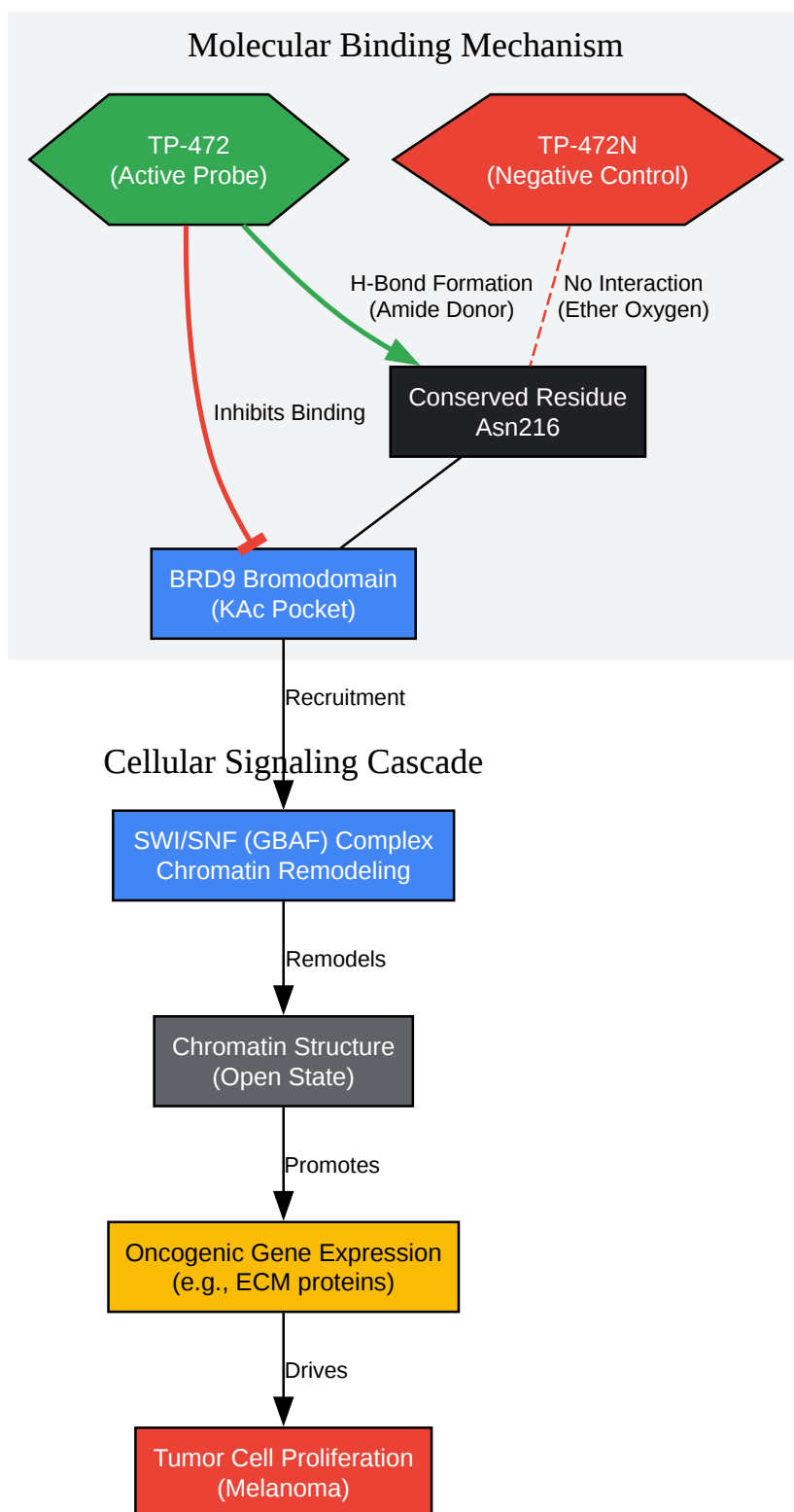
Molecular Profile & Structural Mechanism[1]

The utility of TP-472 lies in its precise interaction with the acetyl-lysine (KAc) binding pocket of the bromodomain. The efficacy of the probe versus the inactivity of the negative control is driven by a specific structural alteration.

Feature	TP-472 (Active Probe)	TP-472N (Negative Control)
Primary Target	BRD9 / BRD7	None (Inactive Control)
Key Structural Motif	Cyclopropylamino-formyl (Amide)	Cyclopropyl-methoxy (Ether)
Mechanism	The amide nitrogen acts as a Hydrogen Bond Donor to the conserved Asparagine residue (Asn216 in BRD9).[1]	The ether oxygen cannot donate a hydrogen bond, disrupting the critical interaction with Asn216.
Physicochemical	Soluble in DMSO; Cell-permeable	Structurally matched MW and lipophilicity to control for off-target effects.

Diagram 1: Mechanism of Action & Selectivity

This diagram illustrates the signaling pathway inhibited by TP-472 and the structural logic distinguishing it from TP-472N.



[Click to download full resolution via product page](#)

Caption: TP-472 inhibits BRD9 by H-bonding with Asn216, disrupting SWI/SNF chromatin remodeling.

Binding Affinity Analysis

The following data represents the consensus values derived from orthogonal assays, including Isothermal Titration Calorimetry (ITC) and NanoBRET™ cellular engagement assays.

Table 1: Comparative Binding Affinity (&) [3]

Compound	Target	Assay Type	Value	Interpretation
TP-472	BRD9	NanoBRET (Cellular)	= 33 nM	Potent cellular target engagement.[1][2][3]
TP-472	BRD9	NanoBRET ()	= 320 nM	Functional potency in live cells.[1]
TP-472	BRD7	ITC (Biophysical)	= 340 nM	~10-fold lower affinity than BRD9, but still significant.[1][3]
TP-472	BET Family	AlphaScreen/BRET	nM	Highly selective (>30-fold window vs BRD4).
TP-472N	BRD9	NanoBRET/ITC	nM	Inactive. Confirms suitability as negative control. [1]

Key Insight: TP-472 exhibits a distinct selectivity profile.[1][2][3][4][5] While it binds BRD7, it is >30-fold more selective for BRD9/7 over the BET family (BRD2/3/4), which is crucial for distinguishing BRD9-specific biology from the broad transcriptional effects of BET inhibition.

Experimental Methodologies

To replicate these findings or validate the probe in your specific disease model, follow these self-validating protocols.

Protocol A: NanoBRET™ Target Engagement (Cellular)

Objective: Quantify the apparent affinity of TP-472 for BRD9 in live cells.

Principle: This assay uses Bioluminescence Resonance Energy Transfer (BRET) between a NanoLuc®-fused BRD9 protein (energy donor) and a cell-permeable fluorescent tracer (energy acceptor). TP-472 competes with the tracer, decreasing the BRET signal.

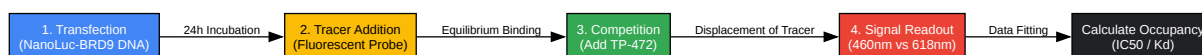
Step-by-Step Workflow:

- Transfection:
 - Plate HEK293 cells (or relevant line) at

cells/mL.
 - Transfect with NanoLuc-BRD9 fusion vector using FuGENE® HD.
 - Control: Transfect a separate set with NanoLuc-HaloTag® (non-binding control).
- Tracer Addition:
 - 24 hours post-transfection, treat cells with the NanoBRET Tracer (optimized concentration, typically ~0.5 µM).
- Compound Treatment:
 - Add TP-472 in a dose-response series (e.g., 0 nM to 10 µM).[\[2\]](#)
 - Add TP-472N (Negative Control) at a fixed high concentration (10 µM) or dose-response to confirm inactivity.
- Incubation:

- Incubate for 2 hours at 37°C / 5% CO₂ to allow equilibrium binding.
- Measurement:
 - Add NanoBRET™ Nano-Glo® Substrate.
 - Measure donor emission (460 nm) and acceptor emission (618 nm) on a BRET-compatible plate reader (e.g., GloMax®).
- Analysis:
 - Calculate MilliBRET units (mBU).
 - Fit data to a 4-parameter logistic equation to determine
 - Convert to apparent intracellular
 - using the Cheng-Prusoff equation adapted for BRET.

Diagram 2: NanoBRET Experimental Workflow



[Click to download full resolution via product page](#)

Caption: NanoBRET workflow to determine cellular affinity of TP-472 for BRD9.

Protocol B: Isothermal Titration Calorimetry (ITC)

Objective: Determine thermodynamic binding parameters (

) for BRD7.

- Protein Prep: Express and purify recombinant BRD7 bromodomain. Ensure buffer is matched exactly to the ligand buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 0.5 mM TCEP).
- Ligand Prep: Dissolve TP-472 in the same buffer (ensure DMSO concentration is matched, typically <1%).
- Titration:
 - Cell: 20-50 μ M BRD7 protein.
 - Syringe: 200-500 μ M TP-472.
- Execution: Perform 20 injections of 2 μ L each at 25°C.
- Analysis: Integrate heat spikes and fit to a One-Site Binding model.
 - Validation: TP-472 should show exothermic binding (). TP-472N should show no heat of binding (flat line).

References

- Structural Genomics Consortium (SGC).TP-472: A BRD9/7 Probe. [[Link](#)][3]
- Mishra, V.K., et al. (2021).The BRD9/7 Inhibitor TP-472 Blocks Melanoma Tumor Growth by Suppressing ECM-Mediated Oncogenic Signaling and Inducing Apoptosis. Cancers, 13(21), 5516.[6] [[Link](#)]
- RCSB Protein Data Bank.Structure of the BRD9 bromodomain and TP-472 (PDB ID: 6Y7L). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. TP-472 | Structural Genomics Consortium \[thesgc.org\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Structural Basis of Inhibitor Selectivity in the BRD7/9 Subfamily of Bromodomains - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. The BRD9/7 Inhibitor TP-472 Blocks Melanoma Tumor Growth by Suppressing ECM-Mediated Oncogenic Signaling and Inducing Apoptosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [TP-472 & TP-472N: Defining Binding Affinity and Selectivity for BRD9/7]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191974/docs#tp-472-tp-472n-defining-binding-affinity-and-selectivity-for-brd9-7\]](https://www.benchchem.com/product/b1191974/docs#tp-472-tp-472n-defining-binding-affinity-and-selectivity-for-brd9-7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check